

The Thermodynamic Stability of Gold Pentafluoride: A Technical Guide

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Compound of Interest

Compound Name: Gold fluoride

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Abstract

Gold(V) fluoride (AuF_5), a compound representing the highest established oxidation state for gold, is a substance of significant interest due to its extreme reactivity and powerful oxidizing properties. This technical guide provides a comprehensive overview of the thermodynamic stability of gold pentafluoride, consolidating available data on its synthesis, decomposition, and key thermodynamic parameters. Owing to its inherent instability and hazardous nature, experimental thermodynamic data for AuF_5 is exceptionally scarce. This guide presents the known experimental findings and highlights the critical role of theoretical and computational chemistry in understanding the energetic properties of this unique compound. Detailed experimental protocols for its synthesis and characterization, where available, are also provided.

Introduction

Gold pentafluoride (AuF_5) is a fascinating yet formidable compound for chemists. As a red, volatile solid, it is recognized as the most powerful Lewis acid and a potent fluorinating agent. [1][2] Its dimeric structure in the solid state, Au_2F_{10} , is unique among pentafluorides.[1] The extreme reactivity and thermal instability of AuF_5 make its study challenging, leading to a significant gap in experimentally determined thermodynamic data. Understanding the thermodynamic stability of AuF_5 is crucial for its potential applications in synthetic chemistry

and for advancing the fundamental understanding of chemical bonding and high oxidation states.

This guide summarizes the current knowledge regarding the thermodynamic stability of gold pentafluoride, with a focus on quantitative data, experimental methodologies, and the logical pathways governing its chemical behavior.

Thermodynamic Data

The experimental determination of thermodynamic properties for gold pentafluoride is severely limited by its high reactivity and instability. Consequently, a comprehensive and experimentally verified set of thermodynamic data is not available in standard compilations such as the NIST Chemistry WebBook or the JANAF Thermochemical Tables.

Enthalpy and Gibbs Free Energy of Formation

To date, no experimentally determined value for the standard enthalpy of formation ($\Delta_f H^\circ$) or the standard Gibbs free energy of formation ($\Delta_f G^\circ$) of gold(V) fluoride has been published in peer-reviewed literature. An unverified value for the standard enthalpy of formation is available from the Wikidata database, which should be treated with considerable caution.

Compound	Formula	State	$\Delta_f H^\circ$ (kJ/mol)	Data Source
Gold(V) fluoride	AuF ₅	solid	-473.4	Wikidata (unverified)
Gold(III) fluoride	AuF ₃	solid	-363.3	Wikipedia

Note: The value for AuF₅ is not from a primary scientific source and should be used as an estimate only.

The absence of experimental data underscores the reliance on computational chemistry for estimating the thermodynamic properties of AuF₅. Theoretical studies, often employing high-level quantum chemical calculations, are essential for predicting its stability and reactivity.

Thermal Decomposition

Gold pentafluoride is thermally unstable and decomposes at relatively low temperatures.

Property	Value	Conditions
Decomposition Temperature	60 °C (333 K)	N/A

Experimental Protocols

The synthesis and handling of gold pentafluoride require specialized equipment and extreme care due to its reactivity and the toxicity of fluorine gas.

Synthesis of Gold Pentafluoride

The most cited method for the synthesis of gold pentafluoride involves a two-step process: the formation of dioxygenyl hexafluoroaurate(V) followed by its thermal decomposition.[\[1\]](#)

Step 1: Synthesis of Dioxygenyl Hexafluoroaurate(V) ($\text{O}_2^+[\text{AuF}_6]^-$)

- Reactants: Gold metal (Au), Oxygen gas (O_2), and Fluorine gas (F_2).
- Apparatus: A high-pressure reaction vessel made of a fluorine-resistant material (e.g., Monel or nickel). The system must be scrupulously dried and passivated with fluorine gas prior to use.
- Procedure: a. Place a sample of pure gold metal in the reaction vessel. b. Pressurize the vessel with a mixture of oxygen and fluorine gas to a total pressure of 8 atmospheres. c. Heat the vessel to 370 °C. d. Maintain these conditions to allow for the formation of solid dioxygenyl hexafluoroaurate(V). e. The reaction is: $\text{Au(s)} + \text{O}_2\text{(g)} + 3\text{F}_2\text{(g)} \rightarrow \text{O}_2^+[\text{AuF}_6]^- \text{(s)}$

Step 2: Thermal Decomposition to Gold Pentafluoride (AuF_5)

- Apparatus: A vacuum sublimation apparatus connected to the reaction vessel.
- Procedure: a. Transfer the synthesized $\text{O}_2^+[\text{AuF}_6]^-$ to the sublimation apparatus under an inert, dry atmosphere. b. Heat the $\text{O}_2^+[\text{AuF}_6]^-$ salt to 180 °C under vacuum. c. The salt decomposes to yield gold pentafluoride, which can be collected as a sublimate on a cold finger. d. The decomposition reaction is: $2\text{O}_2^+[\text{AuF}_6]^- \text{(s)} \rightarrow \text{Au}_2\text{F}_{10}\text{(s)} + 2\text{O}_2\text{(g)} + \text{F}_2\text{(g)}$ e. A second sublimation can be performed to further purify the AuF_5 , leaving behind any less volatile impurities like AuF_3 .[\[3\]](#)

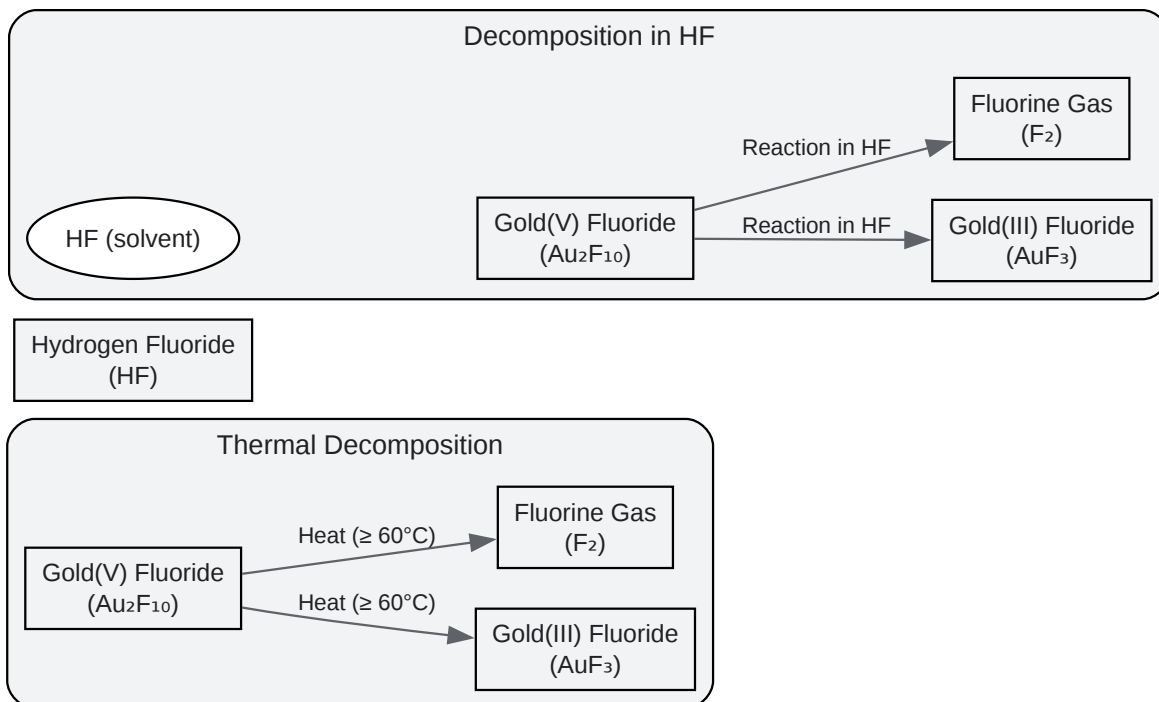
Characterization of Thermal Stability

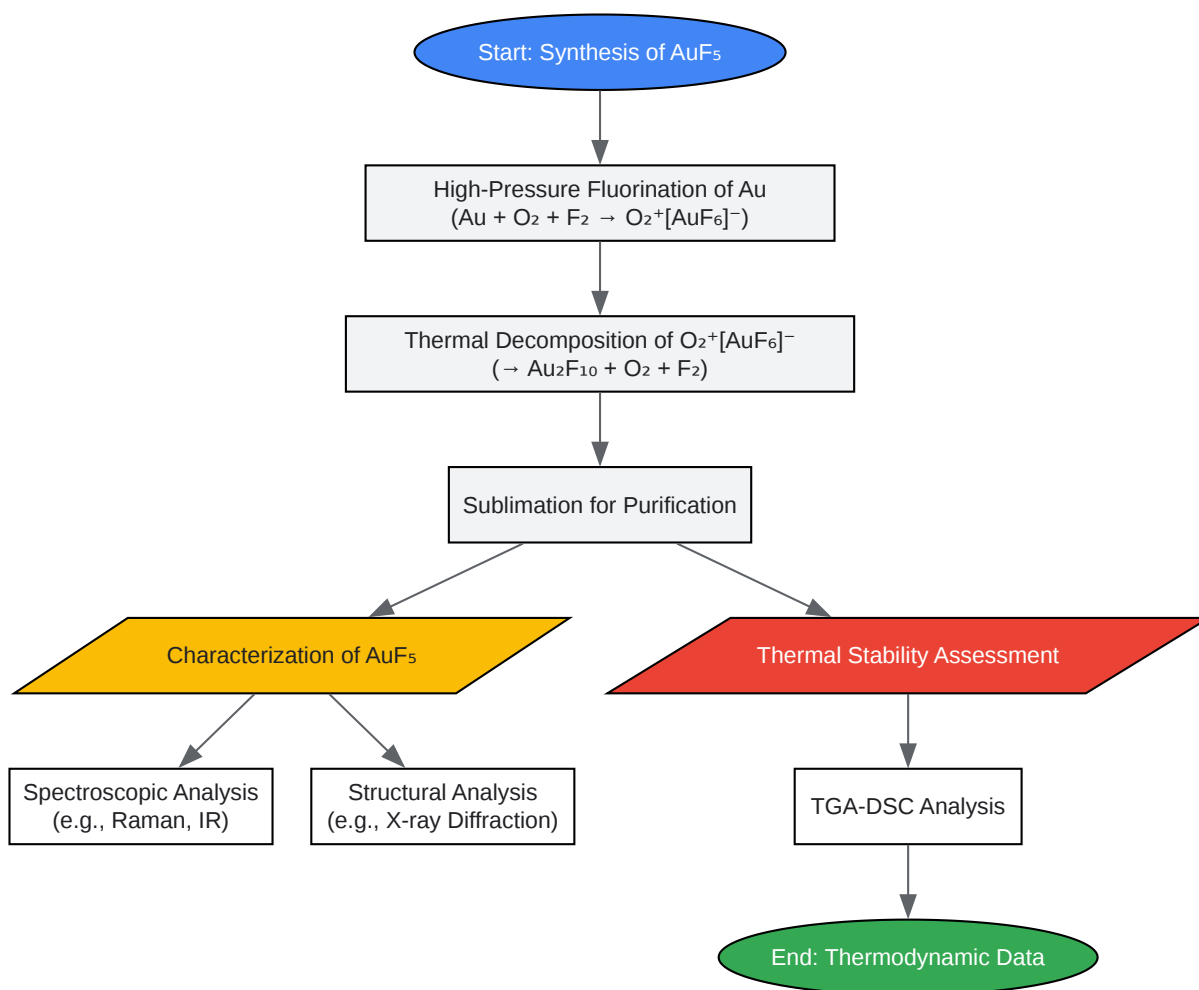
A common method to determine the decomposition temperature of a thermally sensitive compound like AuF_5 is Thermogravimetric Analysis (TGA) coupled with Differential Scanning Calorimetry (DSC).

- Apparatus: A TGA-DSC instrument capable of handling corrosive gases, with the sample chamber housed within a controlled atmosphere glovebox.
- Procedure: a. In an inert atmosphere (e.g., argon), place a small, accurately weighed sample of AuF_5 into a TGA crucible (materials like platinum or sapphire are often used for reactive compounds). b. Place the crucible in the TGA-DSC furnace. c. Heat the sample at a controlled rate (e.g., 5-10 °C/min). d. Continuously monitor the mass of the sample (TGA) and the heat flow to or from the sample (DSC) as a function of temperature. e. The onset of a sharp decrease in mass in the TGA curve, often accompanied by an endothermic or exothermic peak in the DSC curve, indicates the decomposition temperature.

Signaling Pathways and Experimental Workflows

Visualizing the relationships and processes involved in the study of gold pentafluoride can aid in understanding its chemistry.





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